

Bioavailability Mechanisms of Sodium Feredetate (NaFeEDTA): A Technical Analysis

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Compound of Interest

Compound Name: Sodium hydrogen ferric dtpa

CAS No.: 12389-75-2

Cat. No.: B1401466

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Executive Summary

Sodium Feredetate (Sodium Iron EDTA) represents a paradigm shift in iron fortification, overcoming the "solubility-permeability paradox" that limits traditional inorganic iron salts. Unlike ferrous sulfate (

), which precipitates readily in the presence of dietary inhibitors (phytates, polyphenols), NaFeEDTA maintains iron in a soluble, chelated state through the gastric environment.

The core bioavailability mechanism is Reductive Dissociation. The chelate acts as a "chaperone," protecting ferric iron (

) through the intestinal lumen until it reaches the enterocyte brush border. There, the local microenvironment facilitates the reduction of iron to the ferrous state (

), drastically lowering the stability constant of the complex and triggering the release of iron for uptake via the Divalent Metal Transporter 1 (DMT1).^[1] This guide details the physicochemical kinetics, cellular uptake pathways, and validation protocols for this mechanism.

Chemical & Molecular Basis

The efficacy of NaFeEDTA is grounded in the differential stability constants of the Iron-EDTA complex relative to environmental pH and oxidation states.

Stability Constants and The "Cheli-Protection" Effect

In the gastric lumen (pH 1.5–3.0), inorganic iron tends to form insoluble ferric hydroxides or bind irreversibly to dietary inhibitors like phytic acid. NaFeEDTA prevents this via high-affinity chelation.

- Fe(III)-EDTA Stability: The formation constant () for Ferric-EDTA is approximately 25.1. This extreme stability ensures the complex remains intact in the stomach, preventing interaction with inhibitors.
- Fe(II)-EDTA Instability: The formation constant for Ferrous-EDTA is significantly lower (). This differential is the "molecular switch" that allows iron release at the absorption site.

Solubility Profile

Parameter	Ferrous Sulfate ()	Sodium Feredetate (NaFeEDTA)
State in Gastric Acid	Soluble (Ionized)	Soluble (Chelated Complex)
State in Duodenum (pH >6)	Precipitates as or binds Phytates	Remains Soluble (Protected)
Interaction with Phytates	High (Forms insoluble complexes)	Negligible (Steric/Chemical protection)

Mechanism of Action: The Reductive Dissociation Model

Contrary to early hypotheses suggesting intact absorption of the chelate, current evidence confirms that NaFeEDTA utilizes the canonical DMT1 pathway, necessitating iron dissociation prior to uptake.

The Pathway

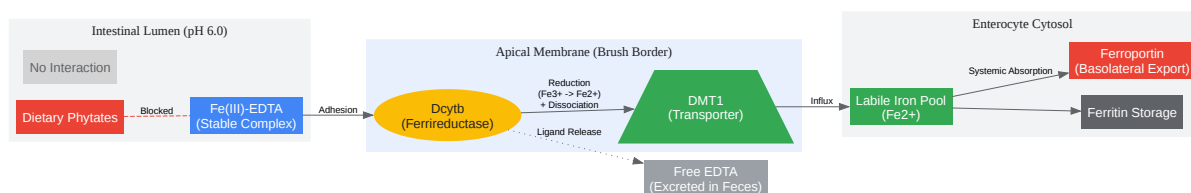
- **Luminal Transit:** The Fe(III)-EDTA complex remains stable and soluble, bypassing phytic acid interactions.
- **Brush Border Adhesion:** The complex enters the unstirred water layer of the duodenal enterocytes.
- **Reductive Dissociation:** The apical ferrireductase Duodenal Cytochrome B (Dcytb) reduces to

[. \[2\]](#)
- **Ligand Exchange:** The reduction drops the stability constant by ~11 orders of magnitude (), causing the EDTA ligand to lose affinity and release the

.
- **Uptake:** Free

is transported into the enterocyte via DMT1 (SLC11A2).
- **Ligand Fate:** The free EDTA moiety is largely non-absorbable (<5% uptake) and is excreted in feces.

Mechanistic Diagram



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Figure 1: The Reductive Dissociation pathway. Fe(III)-EDTA resists inhibitors in the lumen but releases iron upon reduction by Dcytb at the brush border, enabling DMT1-mediated uptake.

Comparative Bioavailability Data

The following data consolidates findings from stable isotope studies in humans, highlighting the "Resilience Factor" of NaFeEDTA against inhibitors.

Test Meal Context	Iron Source	Absorption (%)	Relative Bioavailability (RBV)
Water (No Inhibitors)	Ferrous Sulfate	25.0%	1.0 (Reference)
NaFeEDTA		24.5%	0.98
High Phytate Meal (Cereal)	Ferrous Sulfate	2.1%	1.0 (Reference)
NaFeEDTA		5.3%	2.52
High Polyphenol Meal (Tea)	Ferrous Sulfate	1.8%	1.0 (Reference)
NaFeEDTA		4.9%	2.72

Data synthesized from multiple stable isotope studies (Hurrell et al.). Note that while absolute absorption drops for both in inhibitory meals, NaFeEDTA maintains a 2-3x advantage.[3][4][5]

Experimental Protocols: Validating Bioavailability

To assess the bioavailability of NaFeEDTA in a development setting, the Dual Stable Isotope Erythrocyte Incorporation Assay is the gold standard. This method controls for inter-subject variability in iron status.

Protocol Workflow

Objective: Determine the absorption ratio of

-NaFeEDTA vs.

-Ferrous Sulfate.

- Isotope Preparation:
 - Synthesize
 - NaFeEDTA from
 - metal (dissolved in HCl, then complexed with
 -).
 - Prepare
 - solution as the reference standard.
- Administration (Day 1):
 - Administer Test Meal A containing 5 mg
 - NaFeEDTA to subject.
 - Wait 24 hours (washout).
- Administration (Day 2):

- Administer Reference Meal B containing 5 mg
to the same subject.
- Sample Collection (Day 16):
 - Collect whole blood. The 14-day gap ensures incorporated iron has matured into circulating erythrocytes.
- Analysis:
 - Digest blood samples (microwave digestion with

).
 - Analyze isotopic ratios (

and

) using ICP-MS (Inductively Coupled Plasma Mass Spectrometry).
- Calculation:
 - Calculate circulating iron mass based on blood volume and hemoglobin.
 - Derive % absorption for both isotopes.

Self-Validating Controls

- Internal Reference: Using the same subject for both isotopes eliminates error from hepcidin variability.
- Hemoglobin Normalization: Correct absorption values to a reference ferritin level (e.g., 40
) to compare across populations.

Safety & Metabolism

A critical consideration for drug development is the fate of the chelating ligand (EDTA) to ensure no systemic accumulation.

- **EDTA Absorption:** The EDTA moiety is poorly absorbed. Studies using ⁵¹Fe-labeled EDTA show that <5% of the ligand is absorbed intact.
- **Systemic Clearance:** Any absorbed EDTA is not metabolized. It is rapidly filtered by the kidneys and excreted in urine (t_{1/2} ~ 60 mins).
- **No Mineral Depletion:** At fortification doses (10-15 mg Fe/day), the molar quantity of EDTA is insufficient to significantly affect the balance of other divalent cations (Zn, Ca, Cu).
- **Toxicity:** The LD₅₀ is high; the Joint FAO/WHO Expert Committee on Food Additives (JECFA) has established an ADI of 2.5 mg/kg bw/day for EDTA, which is well above levels found in iron fortification.

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